Application Note: Preparation and Handling of Chaetomellic Acid A Disodium Salt Stock Solutions

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Chaetomellic Acid A Disodium Salt*
CAS No.:	*161308-35-6*
Cat. No.:	*B585900*

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Abstract & Introduction

Chaetomellic Acid A is a potent, highly specific competitive inhibitor of Ras farnesyltransferase (FPTase).[1] Originally isolated from the coelomycete Chaetomella acutiseta, it mimics the pyrophosphate moiety of farnesyl pyrophosphate (FPP), acting as a reversible inhibitor (IC50 ~55 nM).

In drug development and biochemical assays, the disodium salt form is frequently utilized due to its enhanced aqueous solubility compared to the hydrophobic free acid or anhydride forms. However, its amphiphilic nature (containing a long C14 tetradecyl chain) imparts surfactant-like properties, creating unique challenges in solubility and micelle formation.

This guide provides a standardized, self-validating protocol for preparing high-integrity stock solutions of **Chaetomellic Acid A disodium salt**, ensuring consistency across enzymatic assays and cellular studies.

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Physicochemical Properties[2][3][4][5][6]

Before handling, verify the specific form of the compound in your inventory. The molecular weight differs significantly between the free acid, anhydride, and salt forms.

Property	Specification
Compound Name	Chaetomellic Acid A, Disodium Salt
IUPAC Name	(Z)-2-methyl-3-tetradecylbut-2-enedioic acid, disodium salt
Chemical Formula	$C_{19}H_{32}Na_2O_4$ (Anhydrous basis)
Molecular Weight	~370.43 g/mol (Check specific lot for hydration, e.g., xH_2O)
Solubility	Water (up to ~10 mM with care); DMSO (>50 mM)
Appearance	White to off-white solid
Stability	Hygroscopic; protect from moisture and light.[2][3]

> *Critical Note on Molecular Weight: The disodium salt is often supplied as a hydrate. Always use the MW printed on the specific vial label for molarity calculations. The value 370.43 g/mol is for the anhydrous disodium salt.*

Materials & Equipment

Reagents

- **Chaetomellic Acid A Disodium Salt** (Solid)

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- Solvent (Primary): Dimethyl Sulfoxide (DMSO), anhydrous, ≥99.9% (Cell culture grade recommended).
- Solvent (Alternative/Aqueous): Ultrapure Water (Type I, 18.2 MΩ·cm), sterile filtered.
- Inert Gas: Nitrogen or Argon (for overlaying stock solutions).

Equipment

- Analytical Balance (Readability 0.01 mg or better).
- Vortex Mixer.
- Ultrasonic Bath (Sonication is critical for amphiphilic compounds).
- Amber Glass Vials (Borosilicate) with PTFE-lined caps.

Protocol: Stock Solution Preparation (10 mM)

Strategic Solvent Selection

While the disodium salt is water-soluble, DMSO is the preferred solvent for primary stock solutions (10 mM - 50 mM) intended for long-term storage.

- Why? The C14 alkyl chain can induce micelle formation or aggregation in pure water at high concentrations over time. DMSO prevents this, ensuring a monomeric, homogeneous solution.
- Aqueous Route: Use water only if the assay is strictly DMSO-intolerant.

Step-by-Step Procedure

Step 1: Molarity Calculation

Calculate the mass required using the formula:

Example: To prepare 1 mL of a 10 mM stock using anhydrous disodium salt (MW 370.43):

Step 2: Weighing

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- Equilibrate the product vial to room temperature for 30 minutes before opening to prevent condensation (the salt is hygroscopic).
- Weigh the calculated amount of **Chaetomellic Acid A disodium salt** into a sterile amber glass vial.
  - Tip: Do not use plastic microcentrifuge tubes for long-term storage of hydrophobic inhibitors in DMSO; leachables can interfere with FPTase assays.

Step 3: Solubilization

- Add Solvent: Add the calculated volume of DMSO (or Water) to the vial.
- Vortex: Vortex vigorously for 30 seconds.
- Sonication (Critical): Sonicate in a water bath for 5–10 minutes.
  - Visual Check: The solution must be completely clear and colorless. If using water and turbidity persists, the concentration is likely above the critical micelle concentration (CMC) or the pH is too low. Adjust pH to >7.5 with dilute NaOH if using the aqueous route.

Step 4: Aliquoting & Storage

- Divide the stock into small aliquots (e.g., 50 µL) to avoid freeze-thaw cycles.
- Overlay with Nitrogen/Argon gas if available to prevent oxidation of the alkyl chain.
- Store at -20°C. Stable for up to 6 months.

Quality Control & Validation

To ensure the stock solution is active and accurate, use the following validation logic:

- Visual Inspection: Thaw an aliquot. It must be free of precipitates. If "needles" or cloudiness appear, sonicate again. If precipitate remains, discard.
- Concentration Verification (UV-Vis):
  - Dilute 1:100 in Methanol or Buffer.

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- Measure absorbance at 210–220 nm (end absorption for the maleic acid core). Note: This compound lacks a strong characteristic chromophore above 250 nm, making UV quantification difficult without a specific extinction coefficient. Gravimetric preparation is usually the standard.

Usage Guidelines for Assays

Dilution Strategy

Because Chaetomellic Acid A is a surfactant-like inhibitor, serial dilutions must be handled carefully to prevent surface adsorption.

- Intermediate Dilution: Dilute the 10 mM DMSO stock to 100 µM in buffer (not pure water) immediately before use.
- Assay Buffer: Ensure the buffer contains a carrier protein (e.g., 0.1% BSA) or detergent (e.g., 0.01% Triton X-100) if compatible, to keep the inhibitor in solution and prevent loss to plasticware.

Mechanism of Action

Chaetomellic Acid A acts by competing with Farnesyl Pyrophosphate (FPP).

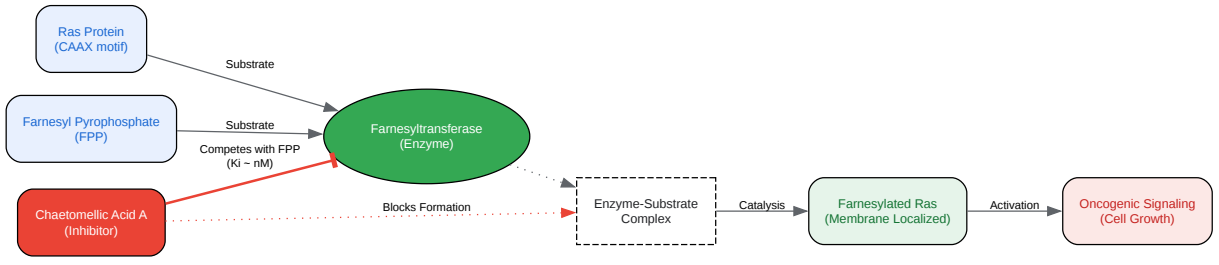

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Figure 1: Mechanism of Action. Chaetomellic Acid A mimics the FPP structure, competitively inhibiting Farnesyltransferase and preventing Ras membrane localization.

Experimental Workflow Diagram

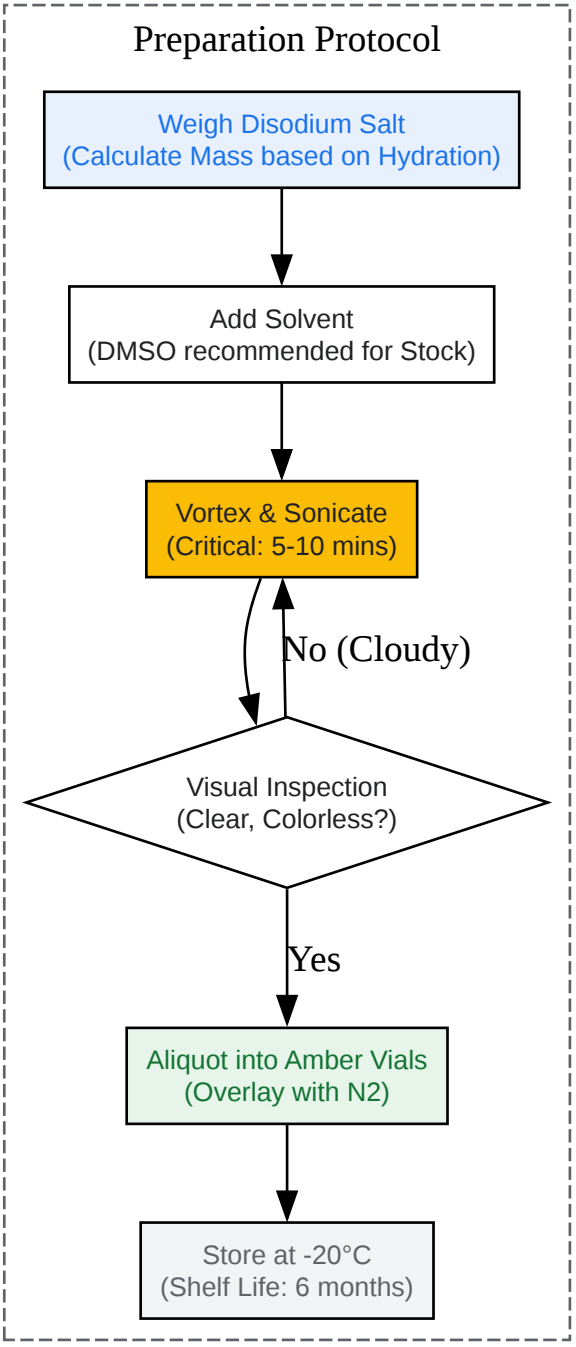

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Figure 2: Step-by-step workflow for preparing a stable stock solution.

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- To cite this document: BenchChem. [Application Note: Preparation and Handling of Chaetomellic Acid A Disodium Salt Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585900/docs#application-note-preparation-and-handling-of-chaetomellic-acid-a-disodium-salt-stock-solutions]

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